

Henatinib phase I clinical trial results

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Compound Focus: Henatinib

CAS No.: 1239269-51-2

Cat. No.: S548092

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Henatinib's Mechanism of Action

Henatinib is an orally active, small-molecule multikinase inhibitor. Its primary antitumor activities are believed to come from inhibiting the following key kinases [1]:

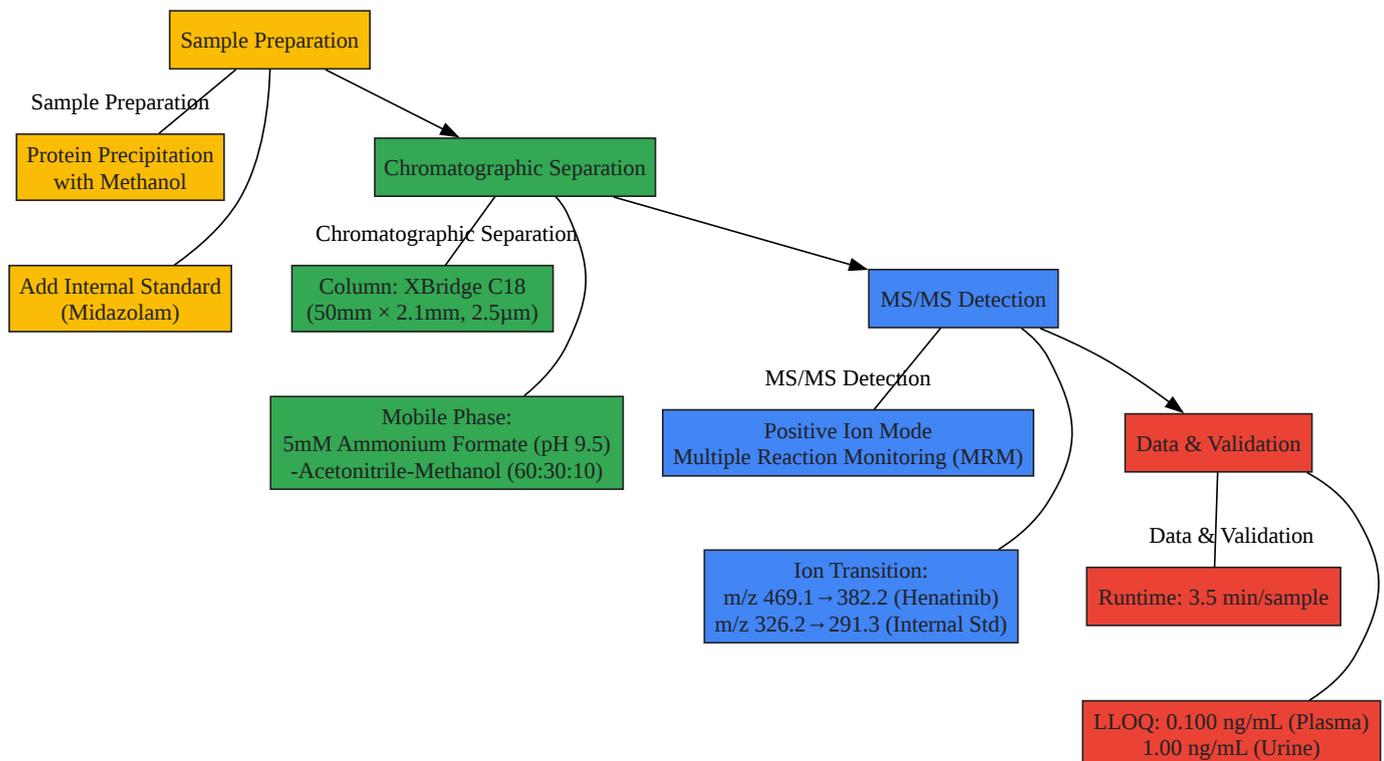
Target Kinase	IC50 Value (nM)	Primary Role in Cancer
VEGFR-2	0.6 nM	Angiogenesis (formation of new blood vessels for tumors)
c-Kit	3.3 nM	Tumor cell proliferation and survival
PDGFR	41.5 nM	Tumor cell proliferation and stromal support

In preclinical models, **Henatinib** significantly inhibited VEGFR-2 phosphorylation and its downstream signaling pathway in human umbilical vein endothelial cells (HUVECs), leading to the suppression of VEGF-stimulated cell proliferation, migration, and tubule formation [1].

Analytical Method from an Early Clinical Study

One published study details the analytical method used to measure **Henatinib** concentrations in a Phase I pharmacokinetic study. The method itself is a robust protocol that may be useful for your research.

The following diagram illustrates the workflow for quantifying **Henatinib** in human plasma and urine using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):



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*Workflow for the LC-MS/MS method to determine **Henatinib** concentration in human plasma and urine [2].*

The key parameters of this validated method are summarized below [2]:

Parameter	Specification
Analytical Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Sample Preparation	Protein precipitation with methanol
Internal Standard	Midazolam
Analytical Runtime	3.5 minutes per sample
Linearity Range (Plasma)	0.100 - 400 ng/mL
Lower Limit of Quantification (LLOQ) (Plasma)	0.100 ng/mL
Linearity Range (Urine)	1.00 - 2500 ng/mL
Lower Limit of Quantification (LLOQ) (Urine)	1.00 ng/mL
Intra-/Inter-day Precision	< 9.2%

How to Potentially Find More Information

The lack of public data is common for drugs that do not advance in development. If you need to pursue this further, consider these avenues:

- **Clinical Trial Registries:** Search for **Henatinib** on clinical trial registries like **ClinicalTrials.gov** and the Chinese Clinical Trial Registry (ChiCTR). Even if results are not posted, protocol details might be available.
- **Patent Databases:** The patent literature (referenced in [3]) can sometimes contain more detailed experimental data, including from early-stage human studies, than published journals.
- **Scientific Reviews:** Look for review articles on multikinase inhibitors, as they might summarize or cite the Phase I findings for **Henatinib**.

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References

1. Henatinib is an Orally Active Multikinase Inhibitor with Broad ... [cancer-research-network.com]
2. Determination of henatinib in human plasma and urine by ... [pubmed.ncbi.nlm.nih.gov]
3. Henatinib Maleate - Drug Targets, Indications, Patents [synapse.patsnap.com]

To cite this document: Smolecule. [Henatinib phase I clinical trial results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548092#henatinib-phase-i-clinical-trial-results>]

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